

Sinapic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sinapic acid

Cat. No.: B1216353

[Get Quote](#)

An In-depth Examination of its Chemical Properties, Biological Activity, and Experimental Applications

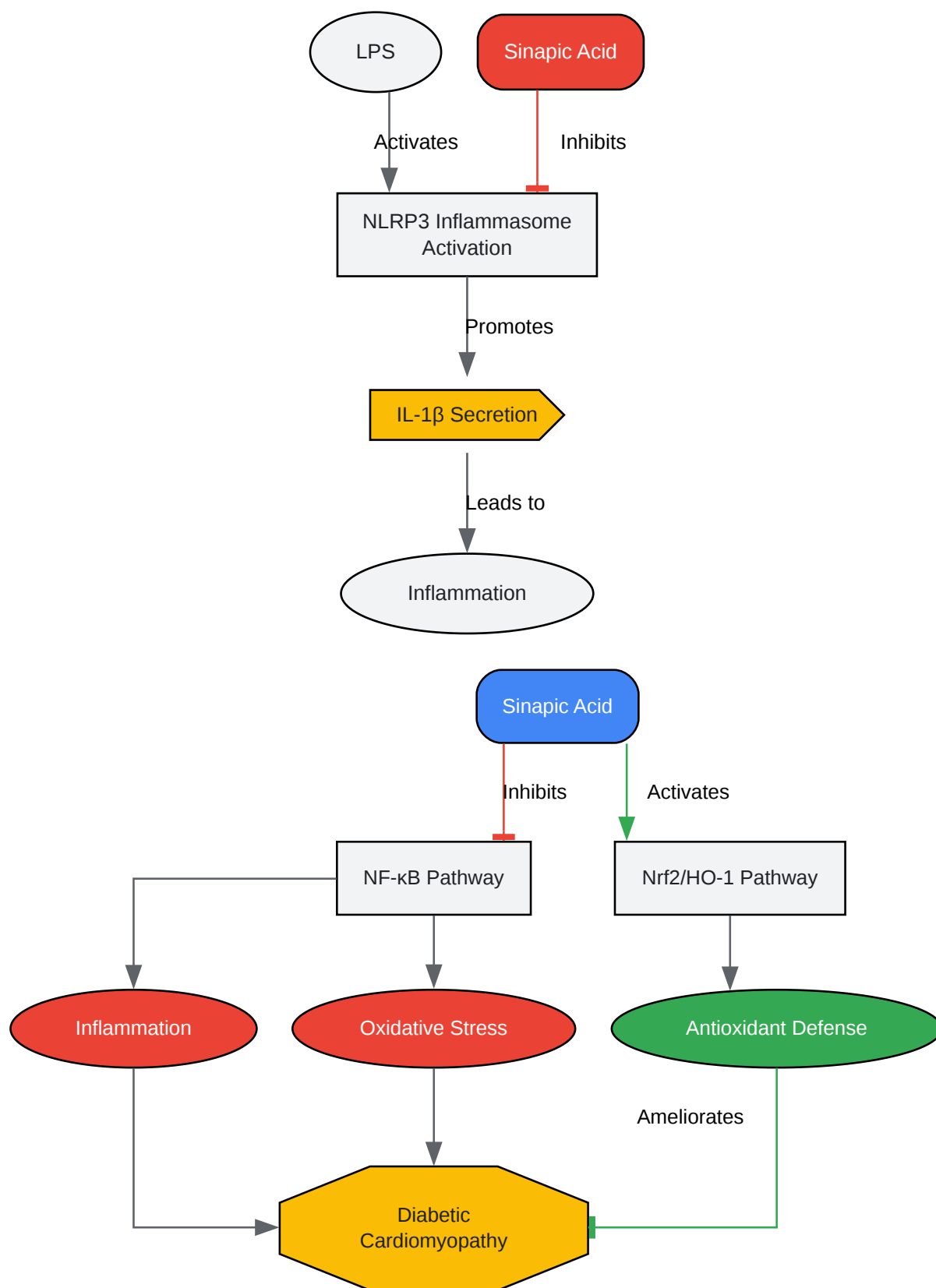
Sinapic acid, a naturally occurring hydroxycinnamic acid, is a compound of significant interest to the scientific community. Found in a variety of plant sources, including mustard seeds, berries, and cereals, it has demonstrated a wide range of biological activities.^{[1][2][3][4][5]} This technical guide provides a comprehensive overview of **sinapic acid**, focusing on its chemical identity, experimental protocols for its study, and its role in key signaling pathways.

Core Chemical and Physical Properties

Sinapic acid, also known as 3,5-dimethoxy-4-hydroxycinnamic acid, is a phenylpropanoid.^[2]^[6] Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	530-59-6	[3] [6] [7] [8] [9]
Molecular Formula	C ₁₁ H ₁₂ O ₅	[3] [6] [7] [8]
Molecular Weight	224.21 g/mol	[3] [7] [8] [9]
IUPAC Name	3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoic acid	[10]
Synonyms	Sinapinic acid, 3,5-Dimethoxy-4-hydroxycinnamic acid	[3] [6] [7] [8] [10]
Melting Point	~202-205 °C (decomposes)	[3] [9]
Purity (typical)	≥98%	[3] [6] [7]
SMILES	<chem>COC1=CC(=CC(=C1O)OC)C=CC(=O)O</chem>	[6] [10]
InChI	1S/C11H12O5/c1-15-8-5-7(3-4-10(12)13)6-9(16-2)11(8)14/h3-6,14H,1-2H3,(H,12,13)/b4-3+	[3] [6]

Chemical Structure



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sinapic Acid Controls Inflammation by Suppressing NLRP3 Inflammasome Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Sinapinic acid - Wikipedia [en.wikipedia.org]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. researchgate.net [researchgate.net]
- 5. Frontiers | Sinapic Acid and Sinapate Esters in Brassica: Innate Accumulation, Biosynthesis, Accessibility via Chemical Synthesis or Recovery From Biomass, and Biological Activities [frontiersin.org]
- 6. caymanchem.com [caymanchem.com]
- 7. scbt.com [scbt.com]
- 8. CAS 530-59-6 | Sinapic acid [phytopurify.com]
- 9. Sinapic acid | CAS#:530-59-6 | Chemsrce [chemsrc.com]
- 10. Sinapic acid | C11H12O5 | CID 10743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sinapic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216353#sinapic-acid-cas-number-and-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com